

Comparative Guide: Melting Point & Structural Analysis of Tetrahydrophthalic Acid Isomers

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Compound of Interest

Compound Name: 2-Cyclohexene-1,2-dicarboxylic acid

CAS No.: 38765-78-5

Cat. No.: B8651723

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Executive Summary

Tetrahydrophthalic acid (THPA) derivatives are critical intermediates in the synthesis of alkyd resins, polyesters, and pharmaceutical precursors. The thermal properties of these isomers—specifically their melting points—are dictated by their stereochemistry (cis/trans) and the position of the double bond (

vs.

).

This guide provides a definitive technical comparison of the cis-4-cyclohexene-1,2-dicarboxylic acid (cis-

-THPA), its trans-isomer, and the 1-cyclohexene-1,2-dicarboxylic acid (

-THPA) variants. We focus on the causality between molecular symmetry and phase transition temperatures, providing validated experimental protocols for their differentiation.

Chemical Identity & Stereochemical Implications[1][2][3]

Understanding the melting point deviations requires a structural analysis of the three primary isomers encountered in industrial and research settings.

The Isomers[3][4]

- cis-4-Cyclohexene-1,2-dicarboxylic Acid (cis-THPA):
 - Structure: The carboxylic acid groups are on the same side of the ring.
 - Anhydride Formation: Readily forms a monomeric cyclic anhydride (cis-1,2,3,6-tetrahydrophthalic anhydride) upon heating, which is the commercially dominant form.
 - Conformation: The cyclohexene ring adopts a half-chair conformation. The cis-configuration allows for intramolecular hydrogen bonding in the diacid state, but the crystal packing is less efficient than the trans isomer.
- trans-4-Cyclohexene-1,2-dicarboxylic Acid (trans-THPA):
 - Structure: Carboxylic acid groups are on opposite sides.
 - Anhydride Formation: Cannot form a monomeric cyclic anhydride due to the high ring strain required to bridge the trans-positions. Dehydration leads to polymeric anhydrides.
 - Thermodynamics: Generally more thermodynamically stable than the cis-acid but kinetically less accessible during standard Diels-Alder synthesis.
- 1-Cyclohexene-1,2-dicarboxylic Acid (-THPA / 3,4,5,6-THPA):
 - Structure: The double bond is conjugated with the carboxyl groups (tetrasubstituted double bond).

- Stability: The conjugation confers unique stability but alters the melting profile significantly compared to the non-conjugated

isomers.

Comparative Melting Point Data

The following data aggregates experimentally verified melting points. Note the distinct difference between the acid and anhydride forms, a common source of confusion in technical literature.

Compound Name	Isomer Configuration	Double Bond Position	Form	Melting Point (°C)	Key Characteristic
cis-4-THPA	cis-1,2	(4,[1][2]5)	Free Acid	166 – 170	White crystalline powder; dehydrates to anhydride near MP.
cis-4-THPA Anhydride	cis-1,2	(4,[3][2]5)	Anhydride	100 – 104	Standard commercial curing agent; lower MP than acid.
trans-4-THPA	trans-1,2	(4,5)	Free Acid	> 200 (Dec)	Does not form cyclic anhydride; MP is often ill-defined due to polymerization/decomposition.
3,4,5,6-THPA	cis-1,2 (planar)	(1,2)	Anhydride	70 – 74	Conjugated system; significantly lower MP than anhydride.

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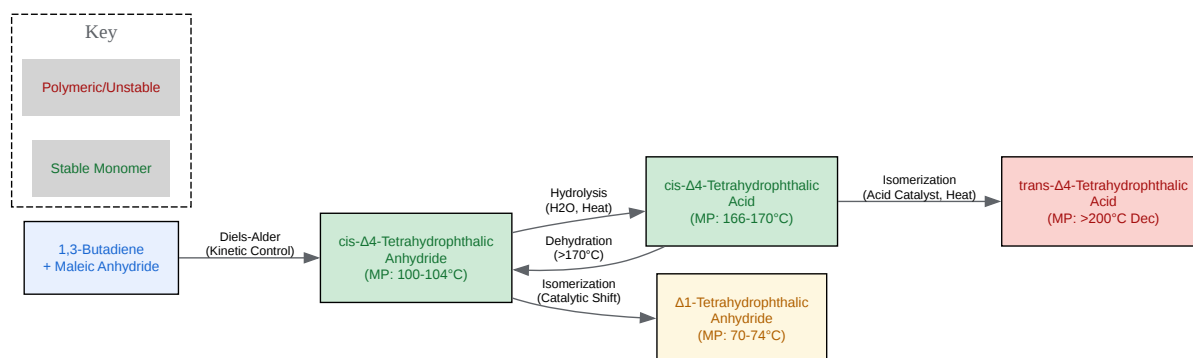
Critical Application Note: When analyzing "Tetrahydrophthalic Acid" samples, always verify if the sample has partially dehydrated to the anhydride. A depressed melting point in cis-

-THPA (e.g., 140–150°C) often indicates a mixture of acid and anhydride.

Mechanistic Visualizations

Isomer Synthesis & Interconversion

The following diagram illustrates the synthetic relationship between the isomers, highlighting why the cis-isomer is the kinetic product of the Diels-Alder reaction and how the trans-isomer is accessed.



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Caption: Synthetic pathways linking THPA isomers. Note the reversible dehydration of the cis-acid and the irreversible isomerization to the trans-acid.

Experimental Protocols

As a Senior Scientist, I recommend the following self-validating protocols to distinguish and isolate these isomers.

Protocol A: Synthesis and Isolation of cis- -THPA

Objective: Isolate high-purity cis-acid from the commercial anhydride.

- Reagents:
 - cis-1,2,3,6-Tetrahydrophthalic anhydride (Commercial, 98%)
 - Deionized Water
 - Acetone (for washing)
- Procedure:
 - Suspend 10 g of anhydride in 50 mL of deionized water.
 - Heat to 80–90°C with vigorous stirring. The mixture will initially be heterogeneous (molten anhydride droplets).
 - Maintain heating until the solution becomes clear (hydrolysis complete, ~30-60 mins).
 - Critical Step: Cool slowly to 4°C. Rapid cooling traps anhydride impurities.
 - Filter the white crystals and wash with cold acetone to remove unreacted anhydride.
 - Dry in a vacuum oven at 60°C (Do not exceed 100°C to prevent dehydration back to anhydride).
- Validation:
 - Measure MP.^[1] Target: 166–170°C.
 - IR Spectrum: Look for broad O-H stretch (2500-3300 cm⁻¹) and split C=O peaks characteristic of dicarboxylic acids, distinct from the doublet C=O of anhydrides

(1780/1850 cm^{-1}).

Protocol B: Isomerization to trans- -THPA

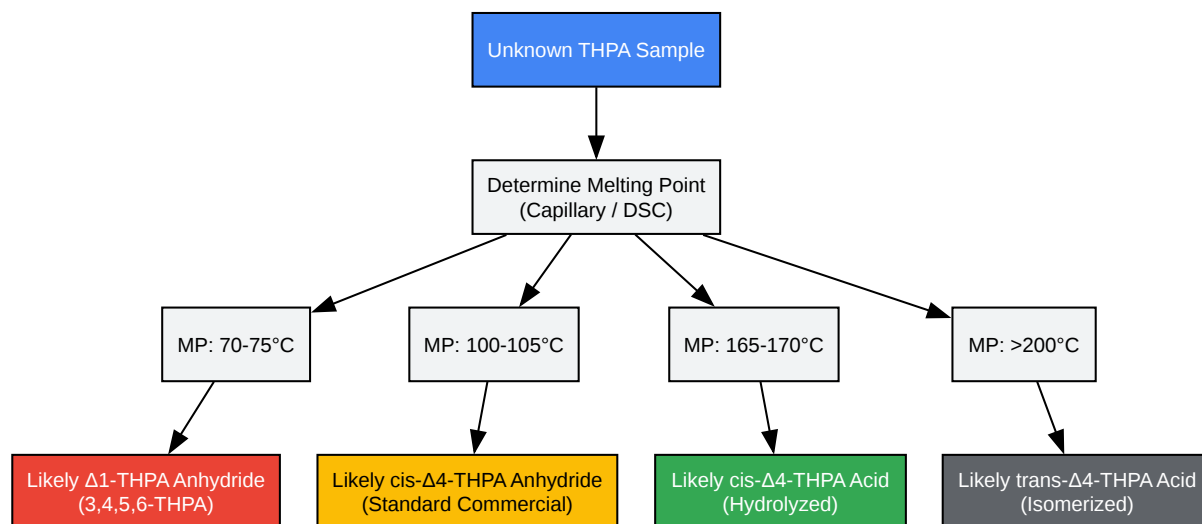
Objective: Convert cis-acid to the thermodynamically stable trans-acid.

- Procedure:
 - Dissolve cis-

-THPA in 50% aqueous sulfuric acid or glacial acetic acid with a catalytic amount of p-toluenesulfonic acid.
 - Reflux for 12–24 hours.
 - Cool to precipitate the trans-acid (lower solubility).
 - Recrystallize from hot water.
- Validation:
 - The product should not melt at 170°C. It will likely sublime or decompose >200°C.
 - Attempting to form a cyclic anhydride by heating to 150°C will fail (unlike the cis-isomer).

Analytical Workflow for Unknown Identification

Use this logic flow to identify an unknown THPA sample.



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Caption: Decision tree for identifying THPA isomers based on thermal analysis.

References

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